

Sulfo-Cy5 Amine: A Comprehensive Technical Guide to its Photophysical Properties

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Compound of Interest

Compound Name: **Sulfo-Cy5 amine**

Cat. No.: **B15555889**

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For Researchers, Scientists, and Drug Development Professionals

Sulfo-Cy5 amine is a water-soluble, far-red fluorescent dye that has become an indispensable tool in biological research and drug development.^{[1][2]} Belonging to the cyanine dye family, it is characterized by its high molar extinction coefficient, good fluorescence quantum yield, and excellent photostability.^{[3][4]} The presence of sulfonate groups significantly enhances its water solubility, making it ideal for labeling biomolecules in aqueous buffers without the need for organic co-solvents.^{[1][5]} The terminal primary amine group allows for its covalent conjugation to molecules containing electrophilic groups, such as carboxylic acids (in the presence of activators) or activated esters.^{[1][6][7]}

This technical guide provides an in-depth overview of the core photophysical properties of **Sulfo-Cy5 amine**, detailed experimental protocols for their measurement, and workflows for its application in common life science research techniques.

Core Photophysical and Chemical Properties

The utility of a fluorophore is defined by its specific photophysical characteristics. These properties dictate its brightness, spectral compatibility with instrumentation, and suitability for various applications. The key quantitative properties of **Sulfo-Cy5 amine** are summarized below.

Property	Value	Units
Absorption Maximum (λ_{abs})	646	nm
Emission Maximum (λ_{em})	662	nm
Molar Extinction Coefficient (ϵ)	271,000	M-1cm-1
Fluorescence Quantum Yield (Φ_F)	0.28	-
Fluorescence Lifetime (τ)	~1.0	ns
Correction Factor (CF260)	0.04	-
Correction Factor (CF280)	0.04	-
Molecular Weight	740.98	g/mol
Solubility	Moderate in water; Soluble in DMF, DMSO, Alcohols	-

Data sourced from multiple suppliers and databases.[\[6\]](#)[\[8\]](#)[\[9\]](#) The fluorescence lifetime is based on the parent Cy5 dye in PBS, which is expected to be nearly identical for the sulfo-derivative.
[\[10\]](#)

Absorption and Emission Spectra: Sulfo-Cy5 exhibits a strong absorption peak in the red region of the visible spectrum, making it well-suited for excitation by common laser lines, such as the 633 nm HeNe or 640/647 nm diode lasers.[\[11\]](#)[\[12\]](#) Its emission in the far-red region is advantageous for biological imaging due to reduced autofluorescence from cells and tissues in this spectral window.[\[11\]](#)

Molar Extinction Coefficient (ϵ): This value represents the dye's ability to absorb photons at a given wavelength. The exceptionally high extinction coefficient of Sulfo-Cy5 contributes significantly to its brightness, allowing for sensitive detection.[\[3\]](#)

Fluorescence Quantum Yield (Φ_F): The quantum yield is a measure of the efficiency of the fluorescence process, defined as the ratio of photons emitted to photons absorbed.[\[13\]](#) With a quantum yield of 0.28, Sulfo-Cy5 is a bright and efficient fluorophore.[\[8\]](#)[\[9\]](#)

Fluorescence Lifetime (τ): This is the average time the molecule spends in the excited state before returning to the ground state by emitting a photon. The nanosecond-scale lifetime of Sulfo-Cy5 is a key parameter in advanced fluorescence applications like Fluorescence Lifetime Imaging Microscopy (FLIM).[14]

Experimental Protocols

Accurate characterization of photophysical properties is crucial for reproducible experimental design. The following sections provide detailed methodologies for key measurements.

Protocol 1: Determination of Fluorescence Quantum Yield (Comparative Method)

The most common method for determining the fluorescence quantum yield involves comparing the fluorescence of the sample to a standard with a known quantum yield.[15]

Principle: When a standard and a sample solution have identical absorbance at the same excitation wavelength, they are assumed to absorb the same number of photons. The ratio of their integrated fluorescence intensities is directly proportional to the ratio of their quantum yields.[15]

Materials:

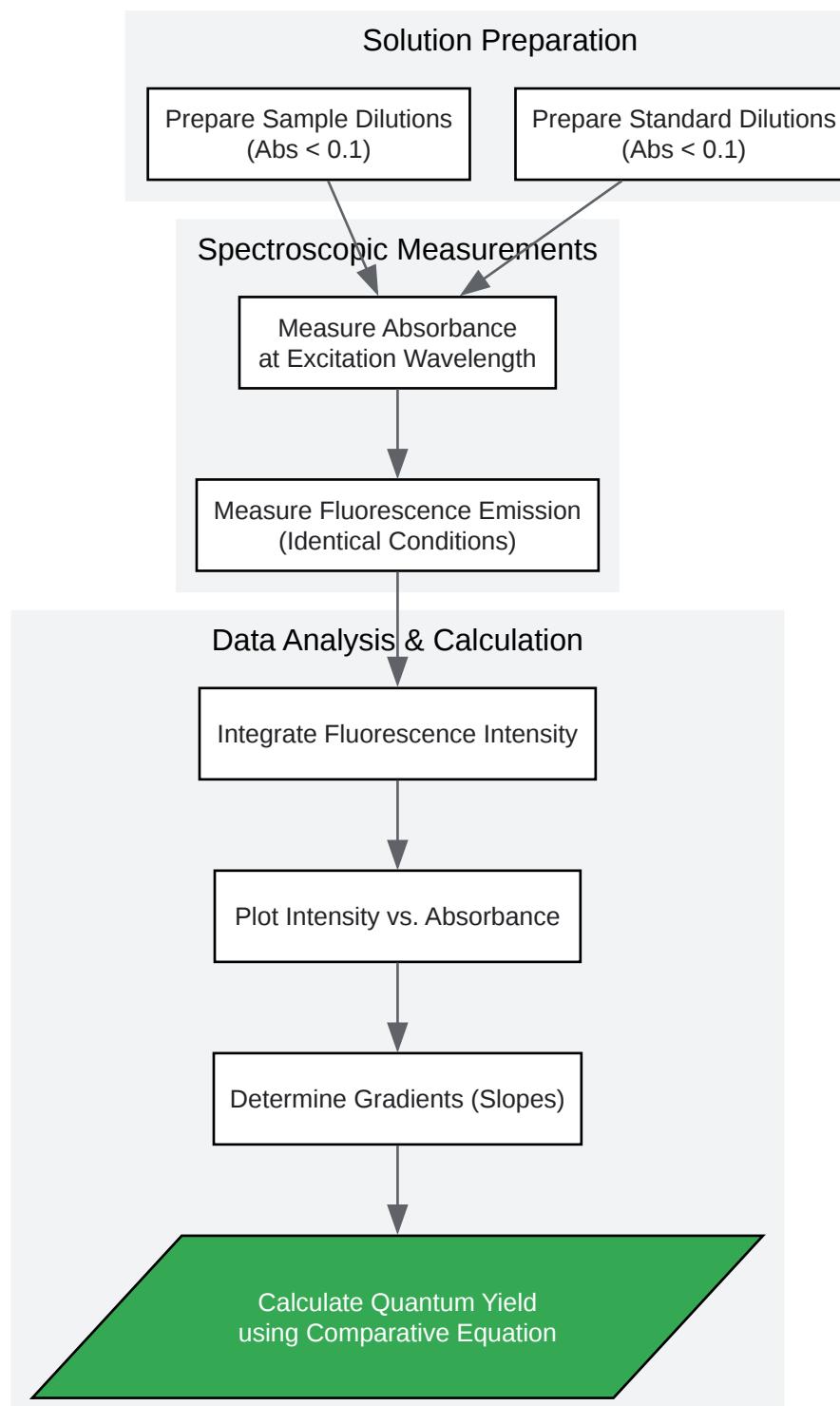
- **Sulfo-Cy5 amine**
- Reference standard with a known quantum yield in the far-red region (e.g., Cresyl Violet)
- Spectroscopic grade solvent (e.g., ethanol or water)
- UV-Vis Spectrophotometer
- Fluorometer with corrected emission spectra capabilities
- 1 cm path length quartz cuvettes

Procedure:

- Solution Preparation:

- Prepare a stock solution of the reference standard and **Sulfo-Cy5 amine** in the same solvent.
 - Prepare a series of dilutions for both the standard and the sample, with absorbances ranging from 0.02 to 0.1 at the chosen excitation wavelength. Absorbances should not exceed 0.1 to minimize inner filter effects.[15]
- Absorbance Measurement:
- Record the absorbance spectrum for each dilution of the standard and the sample. Note the absorbance at the excitation wavelength.
- Fluorescence Measurement:
- Using the same excitation wavelength, record the fluorescence emission spectrum for each solution. Ensure experimental conditions (e.g., slit widths, temperature) are identical for all measurements.[13]
- Data Analysis:
- Integrate the area under the emission curve for each recorded spectrum.
 - For both the sample and the standard, plot the integrated fluorescence intensity versus absorbance.
 - Determine the gradient (slope) of the linear fit for both plots.
- Quantum Yield Calculation:
- Calculate the quantum yield of the sample using the following equation:[15] $\Phi F(\text{sample}) = \Phi F(\text{std}) * (\text{Grad}_{\text{sample}} / \text{Grad}_{\text{std}}) * (\eta^2_{\text{sample}} / \eta^2_{\text{std}})$ Where:
 - ΦF is the fluorescence quantum yield.
 - Grad is the gradient from the plot of integrated fluorescence intensity vs. absorbance.
 - η is the refractive index of the solvent. (If the same solvent is used, this term cancels out).

Workflow for Quantum Yield Measurement (Comparative Method)

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Caption: Workflow for determining fluorescence quantum yield.

Protocol 2: Measurement of Fluorescence Lifetime (Time-Correlated Single Photon Counting)

Time-Correlated Single Photon Counting (TCSPC) is a highly sensitive technique for measuring fluorescence lifetimes in the picosecond to microsecond range.[\[16\]](#)

Principle: The sample is excited by a high-repetition-rate pulsed light source (e.g., a laser). The instrument measures the time delay between the excitation pulse and the detection of the first emitted photon. By repeating this process millions of time, a histogram of photon arrival times is built, which represents the fluorescence decay curve.

Materials:

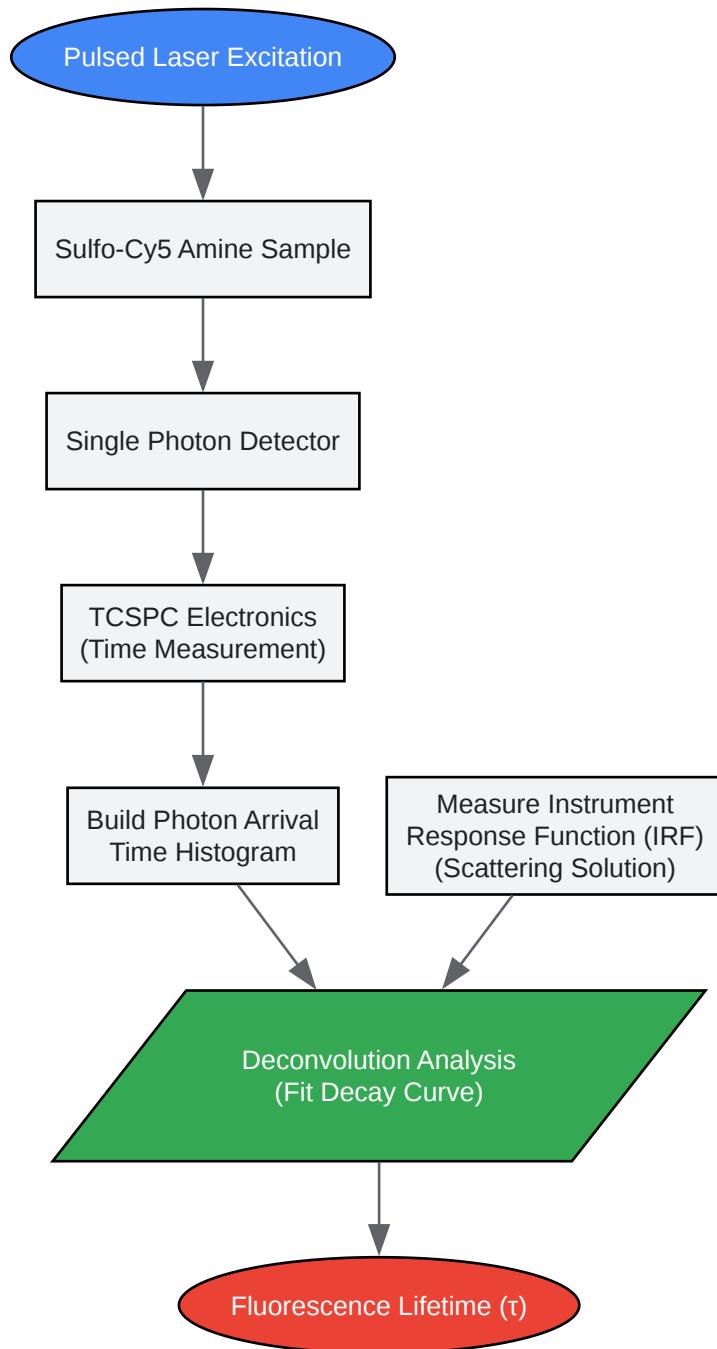
- **Sulfo-Cy5 amine** solution
- Pulsed laser or LED with an appropriate excitation wavelength (~640 nm)
- High-speed single-photon detector (e.g., PMT, APD)
- TCSPC electronics (Time-to-Digital Converter)
- Scattering solution for Instrument Response Function (IRF) measurement (e.g., dilute Ludox)
- Analysis software

Procedure:

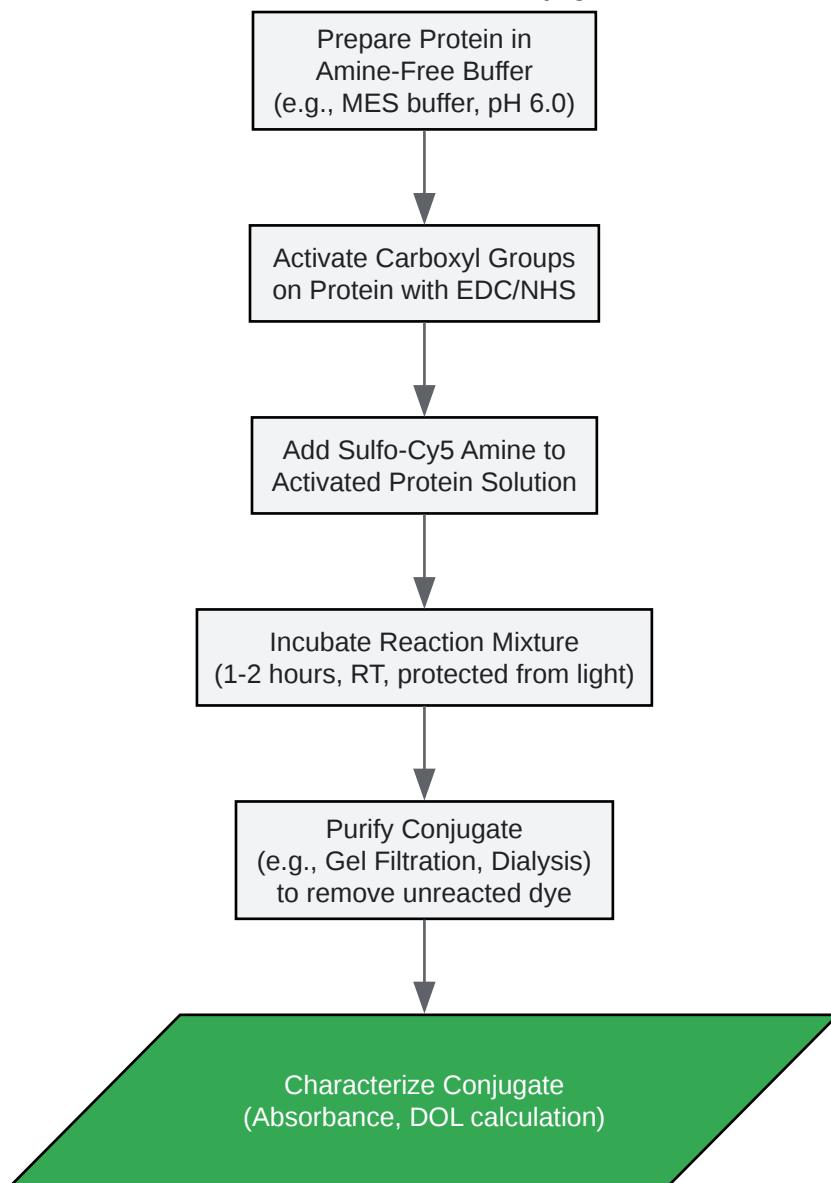
- Instrument Response Function (IRF) Measurement:
 - Replace the sample with a scattering solution (e.g., dilute colloidal silica) to measure the IRF. The IRF represents the temporal profile of the excitation pulse and the response time of the detection system.[\[14\]](#)
- Sample Measurement:
 - Place the **Sulfo-Cy5 amine** solution in the sample holder.

- Acquire the fluorescence decay data until a sufficient number of photons (typically 10,000 in the peak channel) are collected to ensure good statistics.
- Data Analysis:
 - The raw decay data is a convolution of the true fluorescence decay and the IRF.
 - Use deconvolution analysis software to fit the experimental decay curve to an exponential model (e.g., mono-exponential or multi-exponential).
 - The fitting procedure yields the fluorescence lifetime(s) (τ).

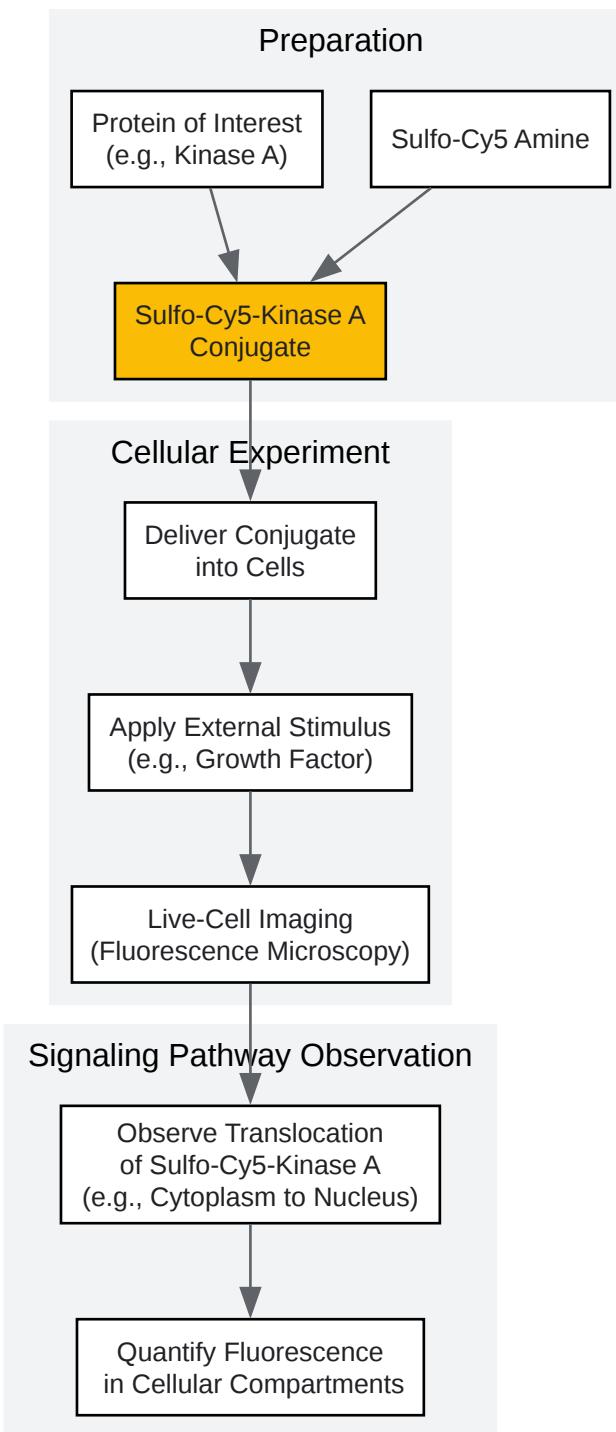
Workflow for Fluorescence Lifetime Measurement (TCSPC)



Workflow for Protein Conjugation



Use of Sulfo-Cy5 to Track a Signaling Protein

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